

Technical Guide: Mechanism & Pharmacophore Analysis of 5-Chloro-2-methylquinazoline

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Compound of Interest

Compound Name: 5-Chloro-2-methylquinazoline

Cat. No.: B11912165

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Part 1: Executive Summary & Chemical Identity

The **5-Chloro-2-methylquinazoline** moiety represents a "privileged structure" in medicinal chemistry—a molecular framework capable of providing high-affinity ligands for diverse biological targets. While often utilized as a precursor (building block) for 4-anilinoquinazoline kinase inhibitors, the specific substitution pattern of a chlorine at the C5 position and a methyl group at the C2 position imparts unique electronic and steric properties that distinctively modulate biological activity compared to the more common 6- or 7-substituted analogs (e.g., Gefitinib, Erlotinib).

Core Chemical Attributes[1][2][3][4][5][6][7][8][9]

- **Electrophilicity:** The pyrimidine ring is electron-deficient. The 5-chloro substituent exerts an inductive electron-withdrawing effect (-I), potentially increasing the electrophilicity at the C4 position, making it a reactive "warhead" for covalent interactions or nucleophilic substitution during synthesis.
- **Steric "Peri-Effect":** The 5-chloro atom sits in the peri position relative to C4. This creates significant steric bulk that can dictate the conformation of substituents at C4 (e.g., forcing an aniline ring out of planarity), a critical feature for selectivity in kinase binding pockets.

- **Metabolic Stability:** The C2-methyl group blocks the C2 position from rapid oxidative metabolism (e.g., by aldehyde oxidase), a common liability for unsubstituted quinazolines.

Part 2: Speculated Mechanism of Action (MoA)

Based on the homology to validated quinazoline drugs and SAR data, the **5-Chloro-2-methylquinazoline** scaffold is hypothesized to act via three primary mechanisms.

ATP-Competitive Kinase Inhibition (Primary Hypothesis)

The most probable MoA for derivatives of this scaffold is competitive inhibition of the ATP-binding site in protein tyrosine kinases (PTKs), particularly EGFR and VEGFR.

- **Binding Mode:** The quinazoline N1 acts as a hydrogen bond acceptor for the hinge region backbone (e.g., Met793 in EGFR).
- **Role of 5-Chloro:** Unlike 6/7-substituents which extend into the solvent channel, a 5-chloro substituent is positioned to interact with the "gatekeeper" residue or the hydrophobic back-pocket (Pocket II).
 - **Speculation:** If the gatekeeper is a small residue (Thr), the 5-Cl may fit; if large (Met), it may cause a steric clash, potentially conferring selectivity for specific kinases or mutant forms.
- **Role of 2-Methyl:** This group typically orients towards the ribose-binding pocket. While large substituents here are often disfavored, a methyl group is small enough to be tolerated and can displace water molecules, leading to an entropy-driven gain in binding affinity.

Intercalation & DNA Binding

Planar heterocyclic systems can intercalate between DNA base pairs.

- **Mechanism:** The 5-chloro group enhances the lipophilicity and dipole moment, potentially stabilizing

stacking interactions with DNA bases.

- **Relevance:** This is a secondary mechanism often associated with cytotoxicity in non-kinase targets.

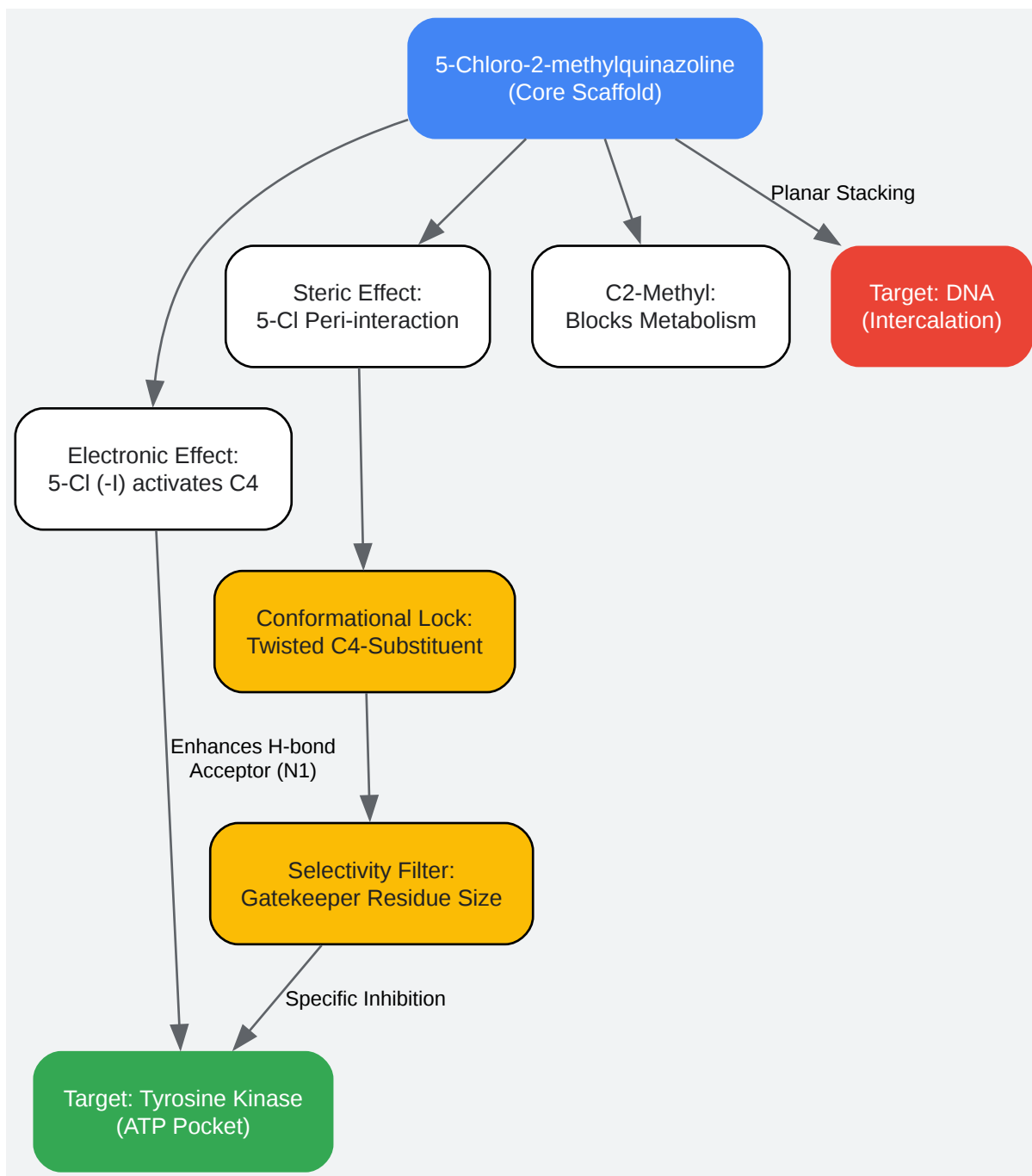
Covalent Modification (If C4 is unsubstituted or leaving group)

If the molecule retains a leaving group or high electrophilicity at C4 (due to the 5-Cl activation), it may act as a covalent inhibitor, reacting with nucleophilic cysteines (e.g., Cys797 in EGFR) near the active site.

Part 3: Visualization of Signaling & Logic

Diagram 1: Mechanistic Decision Tree (SAR Logic)

This diagram illustrates the logical flow of how the 5-Cl and 2-Me substitutions dictate the drug design strategy and resulting MoA.



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Figure 1: SAR Decision Tree illustrating how the 5-Cl and 2-Me features translate to biological function.

Part 4: Experimental Validation Guide

To confirm the speculated MoA, the following self-validating experimental workflow is prescribed.

Phase 1: In Silico Molecular Docking

Before wet-lab synthesis, validate the binding mode of the 5-Cl analog versus the standard 6-Cl or unsubstituted analogs.

- Preparation: Retrieve PDB structures for EGFR (e.g., 1M17) and VEGFR2.
- Ligand Setup: Generate 3D conformers of **5-chloro-2-methylquinazoline** derivatives.
- Docking Protocol:
 - Define grid box around the ATP binding site (residues Met793, Cys797).
 - Run docking (e.g., Glide or AutoDock Vina).
 - Success Metric: Look for a docking score < -8.0 kcal/mol and a specific distance (< 3.5 Å) between N1 and the hinge backbone.
 - Check: Does the 5-Cl clash with the gatekeeper residue (Thr790)?

Phase 2: Synthesis & Kinase Profiling

Synthesize a small library to test the "Peri-Effect."

Table 1: Proposed SAR Library

Compound ID	C5 Substituent	C2 Substituent	C4 Substituent	Hypothesis to Test
QM-01	-Cl	-CH3	-NH-Ph (Aniline)	Target Compound: Effect of 5-Cl/2-Me combination. [1]
QM-02	-H	-CH3	-NH-Ph	Control: Baseline activity without 5-Cl steric/electronic effect.
QM-03	-Cl	-H	-NH-Ph	Control: Role of 2-Me in metabolic stability/binding.
QM-04	-Cl	-CH3	-OH (Oxo)	Control: Activity of the scaffold intermediate (non-kinase active?).

Protocol: In Vitro Kinase Assay (FRET-based)

- Reagents: Recombinant EGFR kinase domain, ATP (at
), Fluorescent peptide substrate, Test compounds (QM-01 to QM-04).
- Method:
 - Incubate Kinase + Substrate + Compound (serial dilution 1 nM - 10 μ M) for 60 min.
 - Add ATP to initiate phosphorylation.
 - Stop reaction and detect phosphorylated peptide via FRET.

- Analysis: Plot % Inhibition vs. Log[Concentration]. Calculate

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- Validation: If

, the 5-Cl provides a positive interaction (hydrophobic fit). If

, the 5-Cl causes a steric clash.

Phase 3: Crystallography (The Gold Standard)

To definitively prove the MoA, co-crystallize QM-01 with the target kinase.

- Goal: Observe the electron density map for the 5-chloro atom.
- Verification: Confirm if the 5-Cl induces a twist in the C4-aniline ring, altering the vector of the substituent towards specific solvent-exposed residues.

Part 5: References

- Medicinal Chemistry of Quinazolines as Anticancer Agents Targeting Tyrosine Kinases.Molecules. (2023).[2] Detailed SAR on quinazoline substitution patterns including position 5.
- Synthesis and SAR of novel quinazolines as potent and brain-penetrant c-jun N-terminal kinase (JNK) Inhibitors.Journal of Medicinal Chemistry. Discusses steric tolerance at positions 5, 6, and 8.
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- Advances in Metal-Catalyzed Cross-Coupling Reactions of Halogenated Quinazolinones.Molecules. (2014). Reactivity profiles of chlorinated quinazolines.

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